

Amonabactin T: A Technical Guide to its Structure and Function

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *amonabactin T*

Cat. No.: B1166663

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure, properties, and biological significance of **amonabactin T**, a siderophore produced by bacteria of the genus *Aeromonas*. This document details its chemical architecture, summarizes key quantitative data, outlines experimental methodologies for its study, and illustrates its role in critical biological pathways.

Introduction to Amonabactin T

Amonabactin T is a member of the amonabactin family, a group of four related peptide-based bis-catecholate siderophores produced by various *Aeromonas* species, including the opportunistic pathogen *Aeromonas hydrophila*.^{[1][2]} Siderophores are small, high-affinity iron-chelating molecules secreted by microorganisms to scavenge iron from the environment, a process crucial for their survival and virulence.^[3] The amonabactin family includes two forms containing tryptophan (**Amonabactin T**) and two containing phenylalanine (Amonabactin P).^[4]

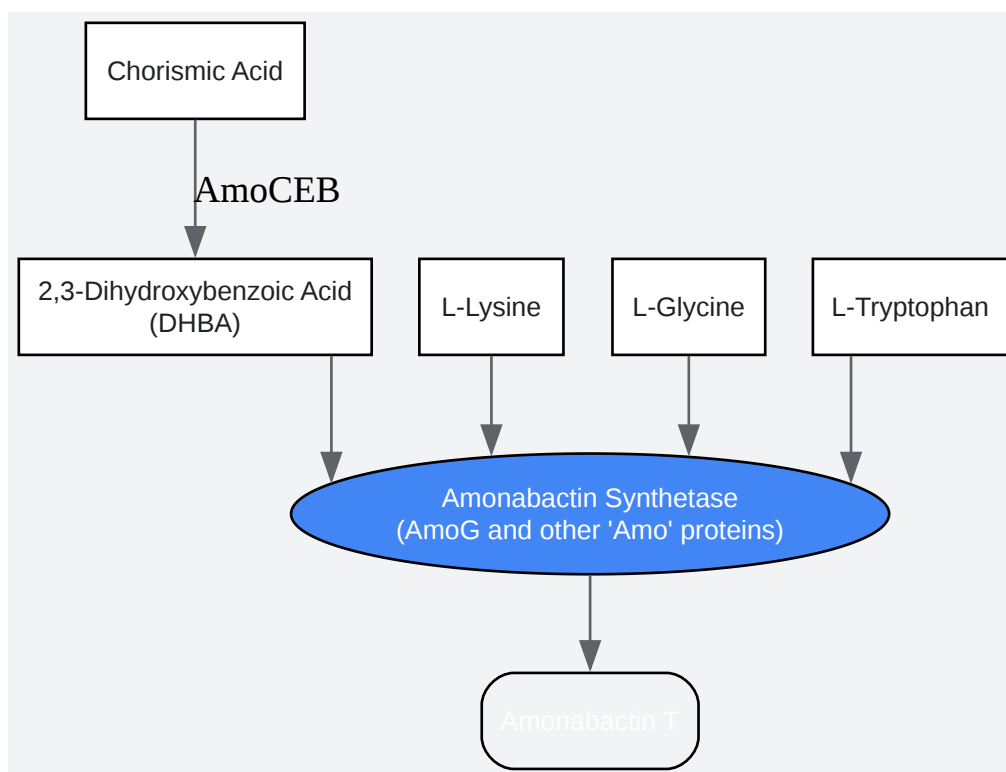
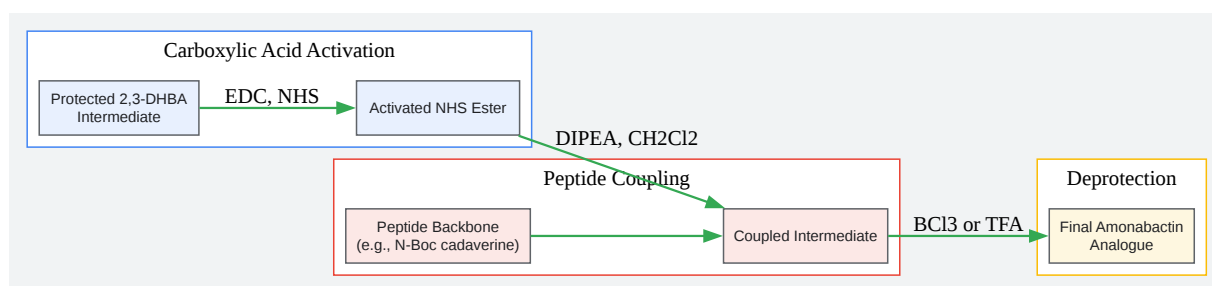
The different forms are designated by their respective amino acid and molecular weight. The two variants of **Amonabactin T** are:

- **Amonabactin T789:** Contains a glycine residue.
- **Amonabactin T732:** Lacks the glycine residue.^[1]

This structural difference results in a shorter linker between the two iron-binding catecholamide units in T732 compared to T789.^{[1][5]}

Chemical Structure of Amonabactin T Variants

Amonabactin T is a linear oligopeptide composed of two 2,3-dihydroxybenzoic acid (DHBA) units linked to a peptide backbone.^{[2][6]} The core components are 2,3-dihydroxybenzoic acid, lysine, and tryptophan. In the case of **Amonabactin T789**, a glycine molecule is also present.^[4]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Amonabactin, a novel tryptophan- or phenylalanine-containing phenolate siderophore in *Aeromonas hydrophila* - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. researchgate.net [researchgate.net]
- 6. Amonabactin T 732 | C37H44N6O10 | CID 139584464 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Amonabactin T: A Technical Guide to its Structure and Function]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1166663#what-is-the-structure-of-amonabactin-t>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com